

An In-depth Technical Guide to Copper Sulfate Pentahydrate

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Compound of Interest

Compound Name: Copper;hydrate

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This guide provides a comprehensive overview of the fundamental chemical and physical properties of copper sulfate pentahydrate, a compound with significant applications across various scientific disciplines, including its use as a fungicide and in organic synthesis.

Core Properties of Copper Sulfate Pentahydrate

Copper sulfate pentahydrate, also known as blue vitriol or bluestone, is the most common hydrate of copper(II) sulfate.^{[1][2]} It is a bright blue crystalline solid that is odorless and has a nauseating metallic taste.^{[3][4][5]} The compound is readily soluble in water and methanol but insoluble in ethanol.^{[4][5]}

The vibrant blue color of the crystalline powder is attributed to the water of hydration; upon heating, it loses water molecules and transforms into the white anhydrous form of copper sulfate.^{[1][2]} This reversible hydration and dehydration process is a key characteristic of the compound.

Quantitative Data Summary

The fundamental quantitative data for copper sulfate pentahydrate is summarized in the table below for quick reference.

Property	Value
Chemical Formula	$\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ [3][4][6]
Molecular Weight	249.68 g/mol [6][7]
Appearance	Blue crystalline granules or powder [3][5]
Density	2.286 g/cm ³ [1]
CAS Number	7758-99-8 [1][4][6]

Experimental Protocol: Dehydration of Copper Sulfate Pentahydrate

The dehydration of copper sulfate pentahydrate is a classic experiment demonstrating the properties of hydrates. The process involves the sequential removal of water molecules upon heating.

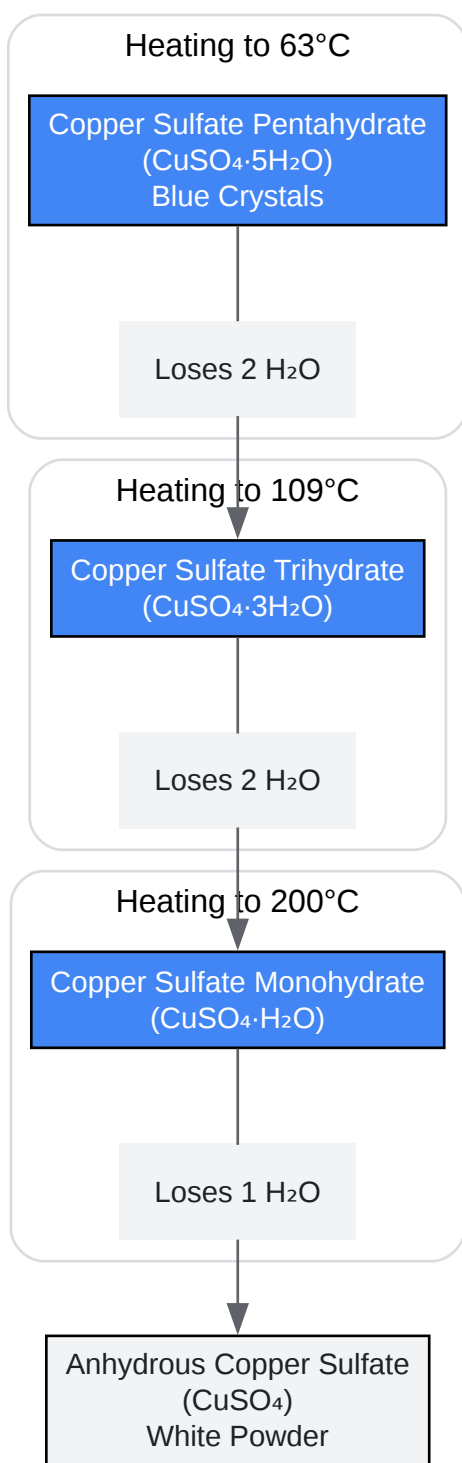
Methodology:

- **Sample Preparation:** A precisely weighed sample of copper sulfate pentahydrate crystals is placed in a dry evaporating dish.
- **Initial Heating:** The dish is gently heated to approximately 63 °C. At this temperature, the compound loses two of its water molecules. [1]
- **Intermediate Heating:** The temperature is then increased to 109 °C, causing the loss of two more water molecules. [1]
- **Final Heating:** Finally, the sample is heated to 200 °C to remove the last water molecule, resulting in the formation of anhydrous copper sulfate. [1]
- **Observation:** Throughout the heating process, the color of the substance changes from a vibrant blue to a grayish-white powder. [1]

- Rehydration: The anhydrous copper sulfate can be rehydrated by adding water, at which point its blue color will be restored in an exothermic reaction.^[1]

Logical Workflow: Thermal Decomposition Pathway

The following diagram illustrates the stepwise dehydration of copper sulfate pentahydrate as a function of increasing temperature.



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Thermal Decomposition of Copper Sulfate Pentahydrate

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